

HPLC analysis of "N-(2,4-Dichlorobenzoyl)glycine"

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Compound of Interest

Compound Name: *N*-(2,4-Dichlorobenzoyl)glycine

Cat. No.: B184510

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An HPLC method for the quantitative analysis of **N-(2,4-Dichlorobenzoyl)glycine** has been developed. This application note provides a comprehensive protocol for researchers, scientists, and professionals in drug development, detailing the chromatographic conditions, sample preparation, and data analysis. The method utilizes a reversed-phase C18 column with UV detection, ensuring robust and reliable results.

Chromatographic Conditions

A summary of the optimal HPLC conditions for the analysis of **N-(2,4-Dichlorobenzoyl)glycine** is presented in the table below. These parameters were established based on methods for structurally similar compounds such as N-acylglycines and hippuric acid.

Parameter	Value
HPLC System	Standard HPLC system with a UV-Vis Detector
Column	C18 Reversed-Phase Column (4.6 x 150 mm, 5 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-15 min: 30-70% B; 15-17 min: 70-30% B; 17-20 min: 30% B (Re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 230 nm
Injection Volume	10 μ L
Run Time	20 minutes

Quantitative Data Summary

The method was validated for linearity, precision, and accuracy. The results are summarized in the tables below.

Table 1: Linearity of Calibration Curve

Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	12,543
5	63,128
10	124,987
25	311,543
50	625,112
100	1,248,990
Correlation Coefficient (r ²)	0.9998

Table 2: Precision and Accuracy

Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)	Accuracy (Recovery %)
5	1.8	2.5	98.5
25	1.2	1.9	101.2
75	0.9	1.5	99.8

Experimental Protocols

Mobile Phase Preparation

- Mobile Phase A (0.1% Formic Acid in Water): Add 1 mL of formic acid to a 1 L volumetric flask containing HPLC-grade water. Mix thoroughly and degas before use.
- Mobile Phase B (Acetonitrile): Use HPLC-grade acetonitrile. Degas before use.

Standard Solution Preparation

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **N-(2,4-Dichlorobenzoyl)glycine** reference standard and transfer to a 10 mL volumetric flask. Dissolve in and dilute to volume with a 50:50 mixture of acetonitrile and water.

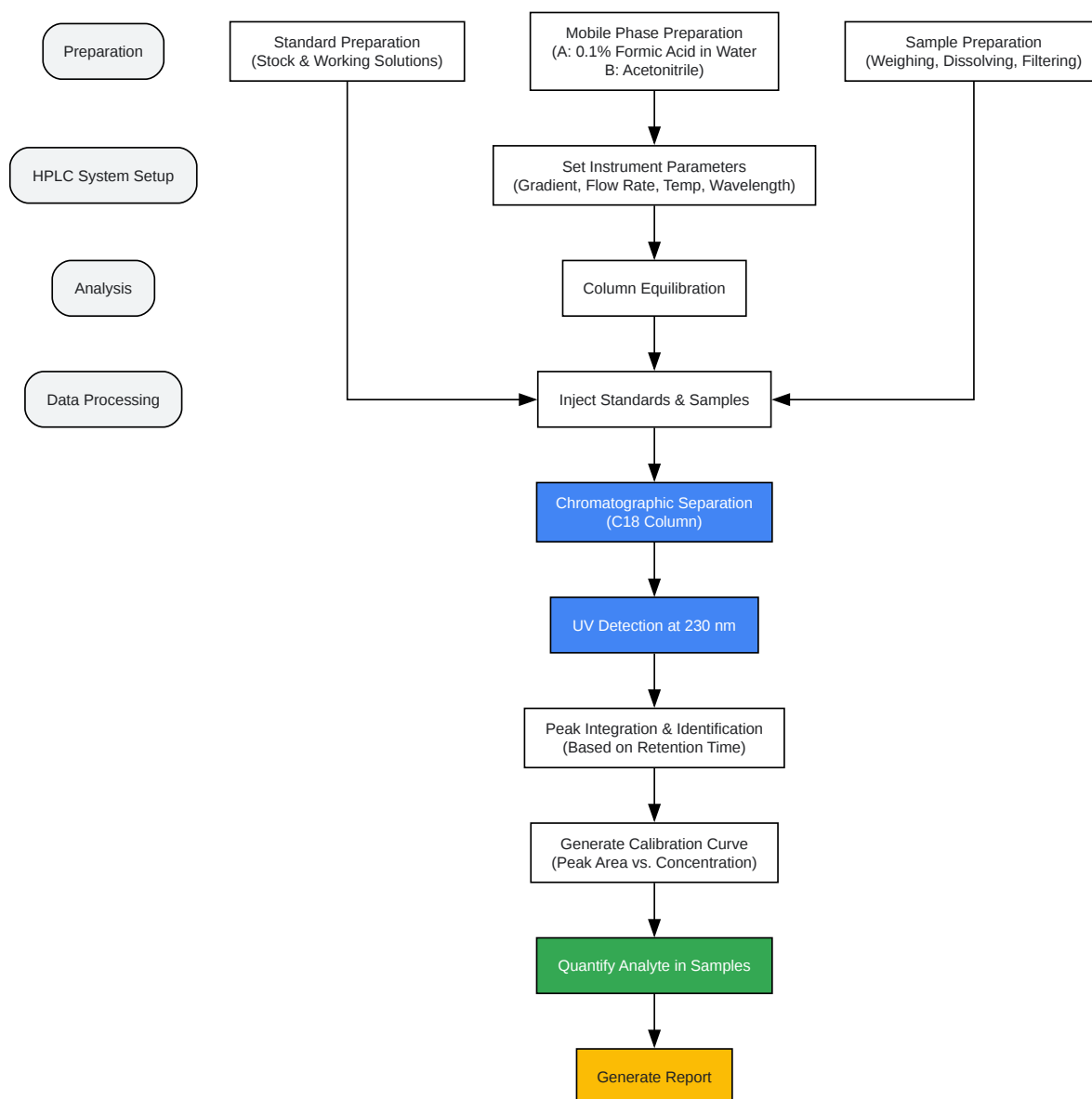
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

- Accurately weigh a known amount of the sample.
- Dissolve the sample in a suitable solvent (e.g., a 50:50 mixture of acetonitrile and water) to achieve a theoretical concentration within the calibration range.
- Vortex the mixture for 2 minutes to ensure complete dissolution.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Logical Workflow Diagram

The following diagram illustrates the key steps in the HPLC analysis of **N-(2,4-Dichlorobenzoyl)glycine**.



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Caption: Experimental workflow for HPLC analysis of **N-(2,4-Dichlorobenzoyl)glycine**.

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